

# Application Note: Preparation of MEISi-2 Stock Solution in DMSO

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## Compound of Interest

Compound Name: MEISi-2

Cat. No.: B15602027

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## Introduction

**MEISi-2** is a potent and selective small molecule inhibitor of the Myeloid Ecotropic Viral Integration Site 1 (MEIS) protein, a key regulator of hematopoietic stem cell (HSC) self-renewal.[1][2][3] Accurate and consistent preparation of a **MEISi-2** stock solution is critical for reliable experimental results in various research applications, including studies on cardiac injury, hematopoiesis, bone marrow transplantation, and cancer.[3] Dimethyl sulfoxide (DMSO) is a common solvent for dissolving many organic molecules for in vitro studies due to its ability to dissolve both polar and nonpolar compounds.[4][5][6] This document provides a detailed protocol for the preparation, storage, and handling of a **MEISi-2** stock solution in DMSO.

## Data Presentation: Physicochemical Properties of MEISi-2

A summary of the key quantitative data for **MEISi-2** is presented in the table below for easy reference.

Property	Value	References
CAS Number	2250156-71-7	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>14</sub> N <sub>2</sub> O <sub>3</sub>	[1][2]
Molecular Weight	306.32 g/mol	[1][2][3]
Appearance	Light yellow to yellow solid	[3]
Purity	>98% (HPLC)	[1]
Solubility in DMSO	100 mg/mL (326.46 mM)	[3]
Storage (Solid)	-20°C for up to 3 years	[3]

## Experimental Protocols

### Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves. When working with DMSO, it is recommended to use butyl rubber, fluoroelastomer, or neoprene gloves, as nitrile gloves can degrade upon prolonged contact.[4][7][8][9]
- Handling DMSO: DMSO is a potent solvent that can readily penetrate the skin, carrying dissolved substances with it.[7][8][9] Therefore, handle **MEISi-2** and DMSO in a well-ventilated area, preferably within a chemical fume hood. Avoid direct contact with skin and eyes.
- Compound Handling: **MEISi-2** is for research use only and not for human or veterinary use. [1][2] The toxicological properties of **MEISi-2** have not been fully elucidated. Handle with care to avoid inhalation, ingestion, or skin contact.

## Protocol for Preparing a 100 mM Stock Solution of MEISi-2 in DMSO

This protocol describes the preparation of a 100 mM stock solution of **MEISi-2** in anhydrous DMSO.

## Materials:

- **MEISi-2** powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Pipettes and sterile tips

## Methodology:

- Equilibrate Reagents: Allow the vial of **MEISi-2** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.[\[10\]](#)
- Weigh **MEISi-2**: Tare a sterile microcentrifuge tube or vial on an analytical balance. Carefully weigh the desired amount of **MEISi-2** powder.
- Calculate Required DMSO Volume: Use the following formula to calculate the volume of DMSO needed to achieve a 100 mM stock solution:

$$\text{Volume of DMSO } (\mu\text{L}) = [\text{Mass of MEISi-2 (mg)} / 306.32 \text{ (g/mol)}] * 10,000$$

For example, to prepare a stock solution from 5 mg of **MEISi-2**:  $\text{Volume of DMSO } (\mu\text{L}) = [5 \text{ mg} / 306.32 \text{ g/mol}] * 10,000 \approx 163.2 \mu\text{L}$

- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **MEISi-2** powder.
- Mixing: Securely cap the vial and vortex thoroughly for 2-3 minutes until the solid is completely dissolved. A clear, light yellow to yellow solution should be obtained.

- Aid Dissolution (if necessary): If the compound does not dissolve completely, brief sonication or gentle warming in a 37-50°C water bath can be applied to aid dissolution.[\[11\]](#)[\[12\]](#) Ensure the solution returns to room temperature before use.
- Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles.[\[11\]](#)[\[12\]](#) Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[3\]](#)

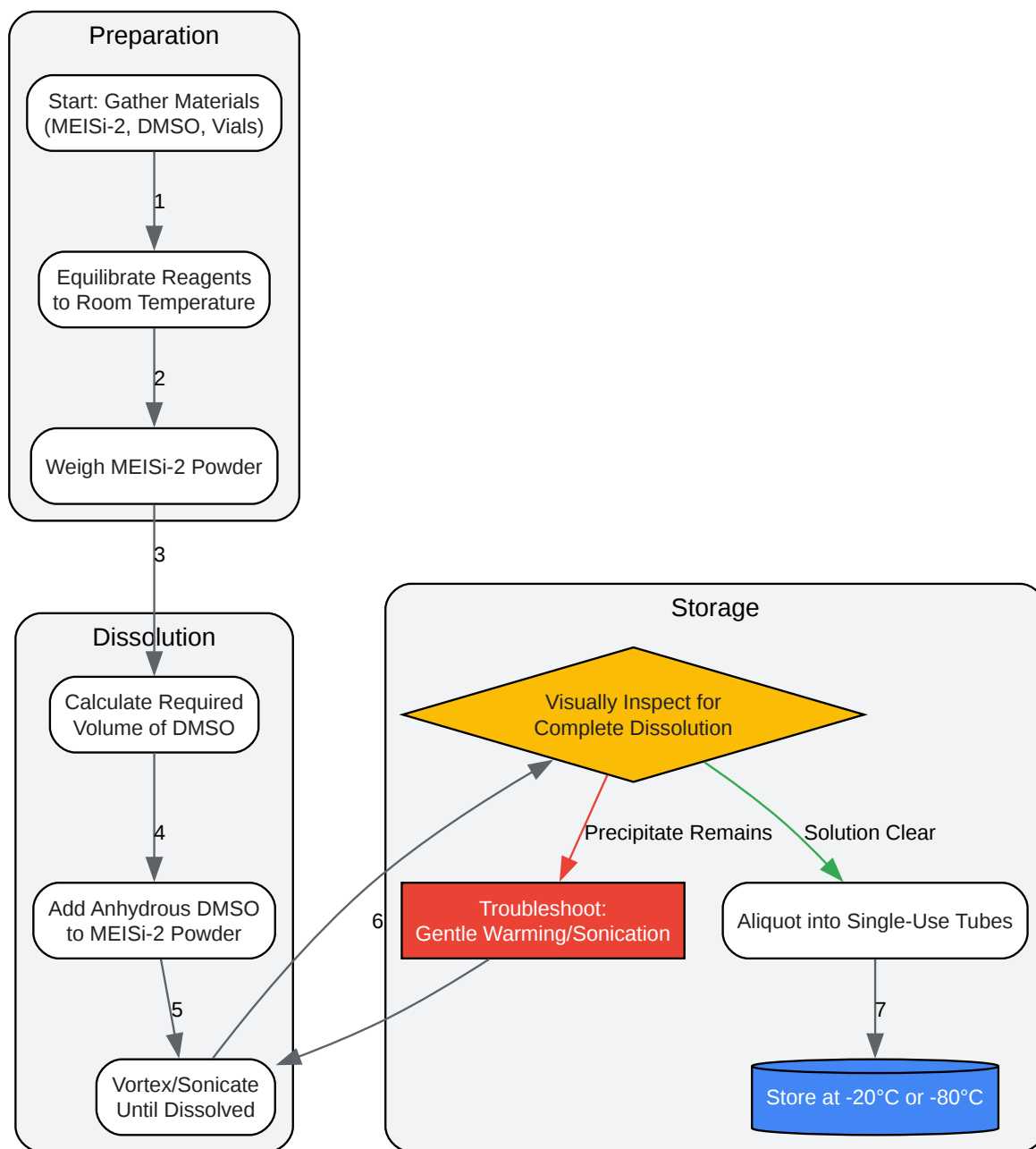
## Preparation of Working Solutions

To prepare a working solution, the DMSO stock solution should be diluted in the appropriate aqueous buffer or cell culture medium.

Important Considerations:

- To avoid precipitation of the compound, it is recommended to first make serial dilutions of the stock solution in DMSO before the final dilution into the aqueous medium.[\[10\]](#)
- The final concentration of DMSO in cell-based assays should typically be kept below 0.5%, as higher concentrations can be toxic to cells.[\[12\]](#) Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

## Visualizations



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Caption: Workflow for preparing **MEISi-2** stock solution.

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